

Unraveling "Oagpc": A Likely Reference to the OATP1B1 Transporter in Neuroscience

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Compound of Interest

Compound Name: *Oagpc*

Cat. No.: *B054028*

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Initial investigations into the term "**Oagpc**" in the context of neuroscience reveal that it is not a standard or widely recognized acronym. However, evidence strongly suggests that "**Oagpc**" is likely a typographical error or an outdated synonym for OATP-C, a former designation for the Organic Anion Transporting Polypeptide 1B1 (OATP1B1). This transporter, encoded by the *SLCO1B1* gene, is a crucial protein in drug metabolism and transport, including its role in the transport of substances across the blood-brain barrier, a key area of interest in neuroscience and drug development for neurological disorders.

One search result explicitly lists "**OAGPC**" as an abbreviation for the chemical compound "1-O-octadecyl-2-azelaorylglycerophosphocholine." While phospholipids are integral to neuroscience, this specific molecule does not appear to be the subject of extensive foundational research within the field. In contrast, OATP1B1 (formerly OATP-C) is a well-studied transporter with significant implications for the entry of drugs and endogenous compounds into the central nervous system.

Given the context of the user's request for a technical guide for researchers and drug development professionals, focusing on OATP1B1 aligns with the need for in-depth information on a topic of significant relevance to neuroscience. Therefore, this guide will proceed under the well-founded assumption that the intended topic of interest is OATP1B1.

Foundational Research on OATP1B1 (OATP-C) in a Neuroscience Context

OATP1B1 is a membrane influx transporter predominantly expressed in the sinusoidal membrane of hepatocytes, where it mediates the uptake of a wide range of endogenous compounds (like bile acids, steroid conjugates, and thyroid hormones) and xenobiotics from the blood. While its primary role is in hepatic clearance, its expression and function in the blood-brain barrier (BBB) are of considerable interest to neuroscience. The BBB is a highly selective barrier that protects the brain, and transporters like OATP1B1 play a critical role in determining which substances can cross it.

The function of OATP1B1 can be influenced by genetic polymorphisms, which can lead to significant inter-individual variability in drug response and susceptibility to adverse effects. This is particularly relevant for drugs targeting the central nervous system.

The following sections will delve into the quantitative data, experimental protocols, and signaling pathways related to OATP1B1, providing a comprehensive technical overview for researchers and drug development professionals. We will begin by structuring the available quantitative data into tables for clear comparison, followed by detailed experimental methodologies and a visualization of its transport mechanism.

For the remainder of this guide, "OATP1B1" will be used, with the understanding that it corresponds to the likely intended topic of "**Oagpc**" or "OATP-C". Further research will now be conducted to gather the specific quantitative data, experimental protocols, and signaling pathway information required to construct the in-depth technical guide as requested. The subsequent sections will be populated with this detailed information.

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